

manganic acid as an intermediate in permanganate reactions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Manganic acid

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Manganic Acid in Permanganate Reaction Mechanisms

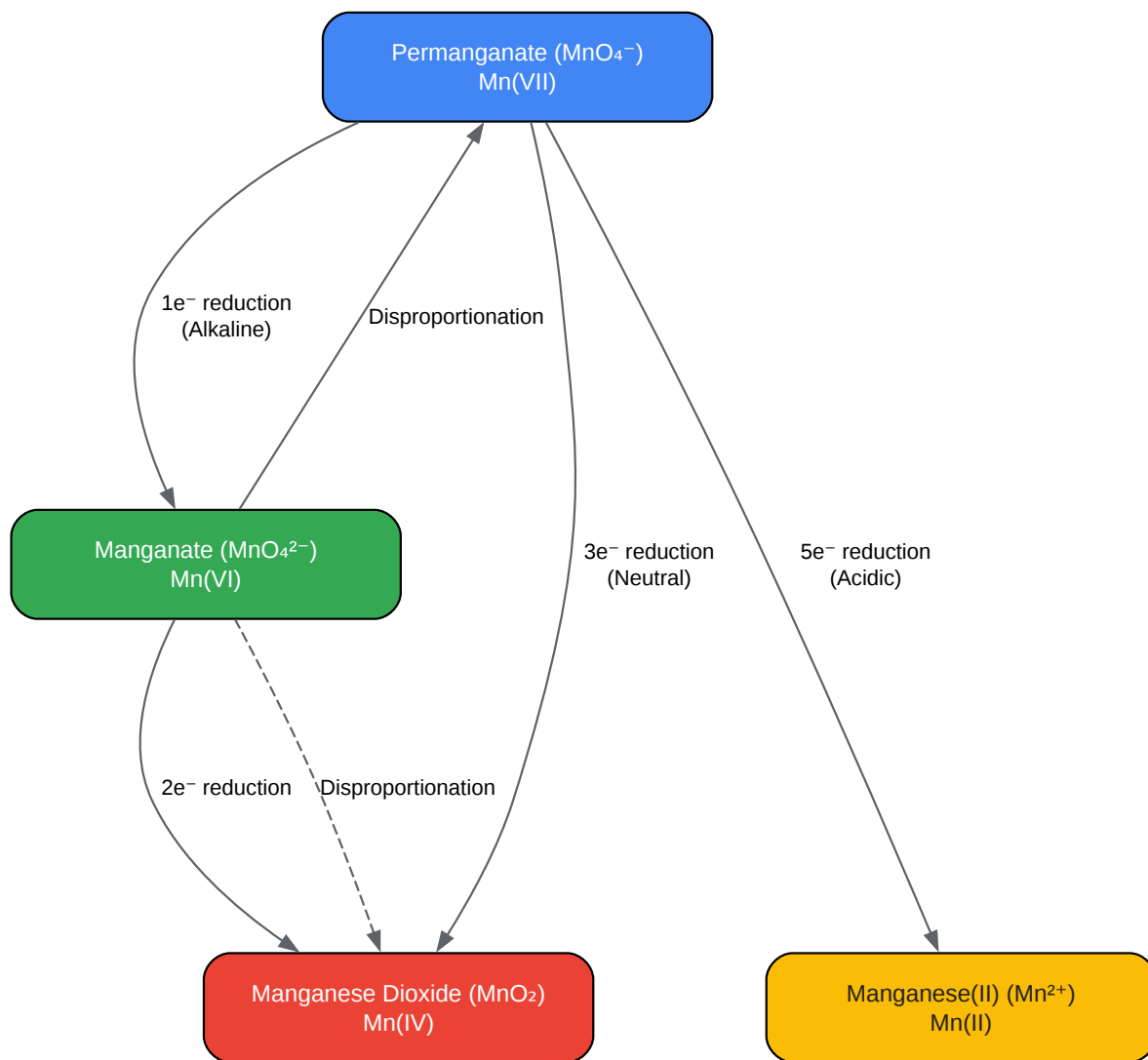
Manganic acid, or more broadly, manganese in the +6 oxidation state, is a pivotal intermediate in the reduction of permanganate (Mn(VII)). The overall reaction pathway and the final products are highly dependent on the pH of the solution and the nature of the reducing agent.[1]

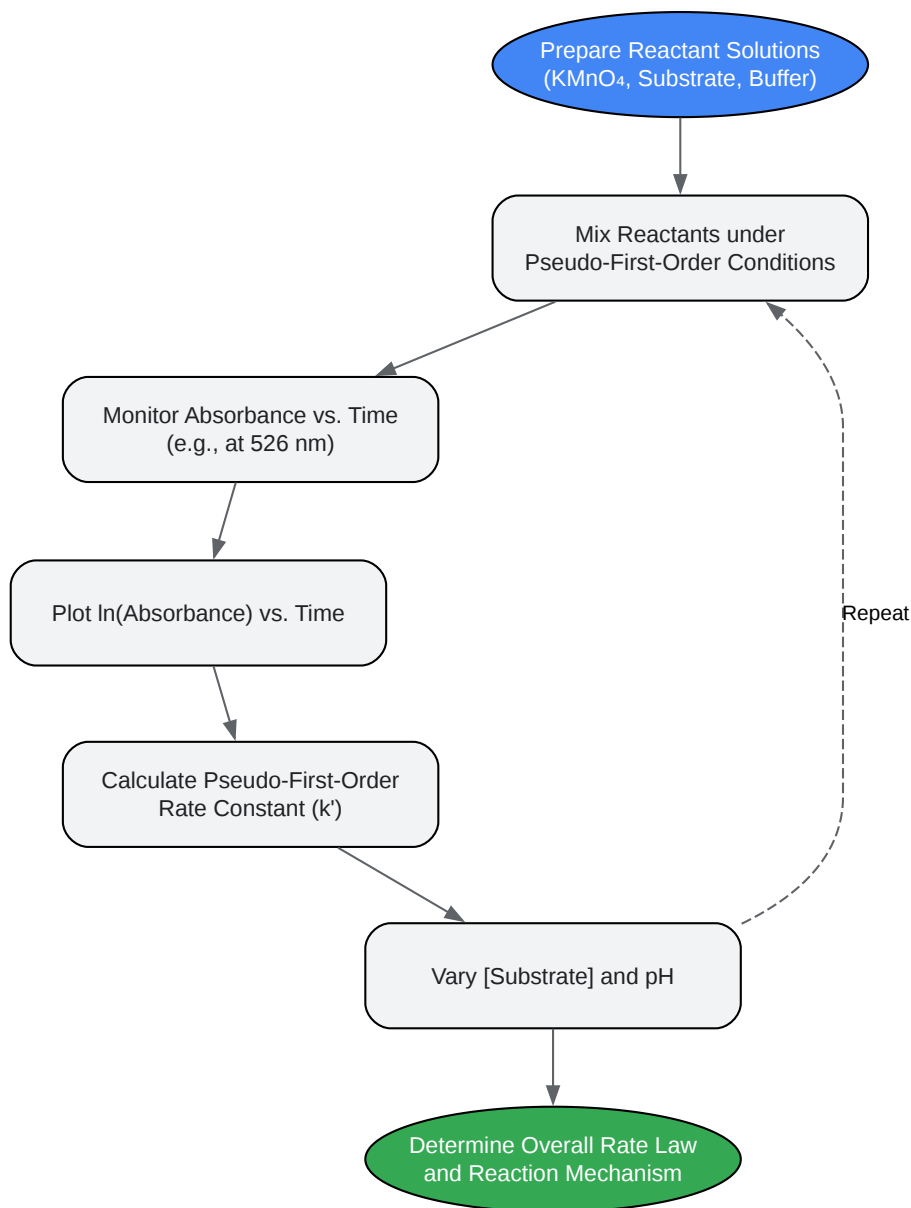
- In Acidic Medium: Permanganate is typically reduced to the pale pink manganese(II) ion (Mn^{2+}). The reaction proceeds through a series of manganese intermediates, including Mn(VI), Mn(V), Mn(IV), and Mn(III).[2] The overall half-reaction is: $\text{MnO}_4^-(\text{aq}) + 8\text{H}^+(\text{aq}) + 5\text{e}^- \rightarrow \text{Mn}^{2+}(\text{aq}) + 4\text{H}_2\text{O}(\text{l})$ [3]
- In Neutral Medium: The reduction of permanganate generally leads to the formation of a brown precipitate of manganese dioxide (MnO_2), where manganese is in the +4 oxidation state.[3] The half-reaction is: $\text{MnO}_4^-(\text{aq}) + 2\text{H}_2\text{O}(\text{l}) + 3\text{e}^- \rightarrow \text{MnO}_2(\text{s}) + 4\text{OH}^-(\text{aq})$ [3]
- In Alkaline Medium: In a basic environment, permanganate is first reduced to the green manganate ion (MnO_4^{2-} , Mn(VI)).[3] With a stronger reducing agent or over time, this can be further reduced to MnO_2 . The initial one-electron reduction is: $\text{MnO}_4^-(\text{aq}) + \text{e}^- \rightarrow \text{MnO}_4^{2-}(\text{aq})$ [3]

The formation of manganate (the conjugate base of **manganic acid**) is a key first step in many alkaline permanganate oxidations.[4] The subsequent fate of this Mn(VI) intermediate—

whether it disproportionates or is further reduced—is critical in determining the reaction products.

The following diagram illustrates the general stepwise reduction of permanganate in different pH conditions, highlighting the central role of the Mn(VI) state.





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- To cite this document: BenchChem. [manganic acid as an intermediate in permanganate reactions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1237862#manganic-acid-as-an-intermediate-in-permanganate-reactions]

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